

Phenylphosphonic Acid: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Phenylphosphonate

Cat. No.: B1237145

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Introduction

Phenylphosphonic acid (PPA), also known as benzenephosphonic acid, is an organophosphorus compound with the chemical formula $C_6H_7O_3P$.^[1] It presents as a white to off-white crystalline powder.^{[2][3]} This guide provides an in-depth overview of the critical safety and handling precautions necessary when working with phenylphosphonic acid in a research and development setting. Adherence to these guidelines is essential to mitigate risks and ensure a safe laboratory environment.

Hazard Identification and Classification

Phenylphosphonic acid is classified as a hazardous substance.^{[4][5]} It is crucial to be fully aware of its potential hazards before handling.

GHS Hazard Classification:

- Acute Oral Toxicity: Category 4^[5]
- Skin Corrosion/Irritation: Category 1C / Category 2^{[5][6]}
- Serious Eye Damage/Eye Irritation: Category 1^[5]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)^[5]

Signal Word: Danger[5]

Hazard Statements:

- H302: Harmful if swallowed[5]
- H314: Causes severe skin burns and eye damage[6]
- H315: Causes skin irritation[5]
- H318: Causes serious eye damage[5]
- H335: May cause respiratory irritation[5]

Quantitative Data Summary

The following tables summarize the key quantitative data for phenylphosphonic acid.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₆ H ₇ O ₃ P	[5]
Molecular Weight	158.09 g/mol	[6]
Appearance	White to off-white crystalline powder	[3]
Melting Point	162-166 °C	
Boiling Point	241-243 °C	[3]
Water Solubility	40.4 g/100 mL (25 °C)	[3]
pKa	pK ₁ : 1.83; pK ₂ : 7.07 (25 °C)	[3]
Density	1.412 g/mL at 25 °C	[3]

Table 2: Toxicological Data

Endpoint	Value	Species	Reference
LD50 (Oral)	500 - 2000 mg/kg	Rat	[7]
LD50 (Intraperitoneal)	110 mg/kg	Mouse	[2]

Table 3: Hazard and Transportation Information

Parameter	Value	Reference
UN Number	3261	[4]
Hazard Class	8 (Corrosive)	[4]
Packing Group	III	[4]

Safe Handling and Storage

Proper handling and storage procedures are paramount to minimizing exposure risks.

3.1. Engineering Controls

- Work with phenylphosphonic acid should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8]

3.2. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[4]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn. A lab coat or other protective clothing is also required.[4]
- Respiratory Protection: If there is a risk of dust formation or aerosol generation, a NIOSH-approved respirator should be used.[4]

3.3. Storage

- Store in a cool, dry, and well-ventilated area.[4]
- Keep containers tightly closed and sealed in a dry environment.[3]
- Store away from incompatible materials such as bases and strong oxidizing agents.[8]

Emergency Procedures

In the event of an emergency, follow these procedures promptly.

4.1. First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[5]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention.[5]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink one or two glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][8]

4.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[7]
- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide (CO), carbon dioxide (CO₂), oxides of phosphorus, phosphine, and benzene.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

4.3. Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[8]
- Cleanup Procedures: For solid spills, prevent dust formation.[4] Carefully sweep or shovel the spilled material into a suitable, labeled container for disposal.[4] Do not use water for dry clean-up unless decontaminating surfaces.[4] All materials used for cleanup must be disposed of as hazardous waste.[4]

Experimental Protocols

Detailed experimental protocols for the use of phenylphosphonic acid are highly application-specific and are not available in general safety literature. Researchers should consult specialized scientific literature or develop their own protocols based on established principles. Below are general outlines for common analytical procedures for purity assessment.

5.1. Purity Determination by High-Performance Liquid Chromatography (HPLC) (General Protocol)

- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).[9]
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer at pH 2.5) and an organic modifier like acetonitrile or methanol.[9]
- Flow Rate: Typically 1.0 mL/min.[9]
- Detection: UV detection at an appropriate wavelength (e.g., 210 nm or 254 nm).[9]
- Sample Preparation: A known concentration of phenylphosphonic acid is dissolved in the mobile phase or a suitable solvent.[9]
- Quantification: Purity can be determined by comparing the peak area of the main component to the total area of all peaks (area percent method) or by using a certified reference standard.[9]

5.2. Purity Determination by Quantitative Nuclear Magnetic Resonance (qNMR) (General Protocol)

- Instrument: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).[9]

- Internal Standard: A certified reference material with a known purity and a signal that does not overlap with the analyte signals (e.g., maleic acid, dimethyl sulfone).[9]
- Sample Preparation: Accurately weigh the phenylphosphonic acid sample and the internal standard into an NMR tube. Dissolve the solids in a known volume of a suitable deuterated solvent (e.g., D₂O or DMSO-d₆).[9]
- Data Acquisition and Processing: Acquire the ¹H NMR spectrum with appropriate parameters to ensure accurate integration. The purity of the phenylphosphonic acid is calculated by comparing the integral of a characteristic PPA signal to the integral of a signal from the internal standard.

Biological Effects and Signaling Pathways

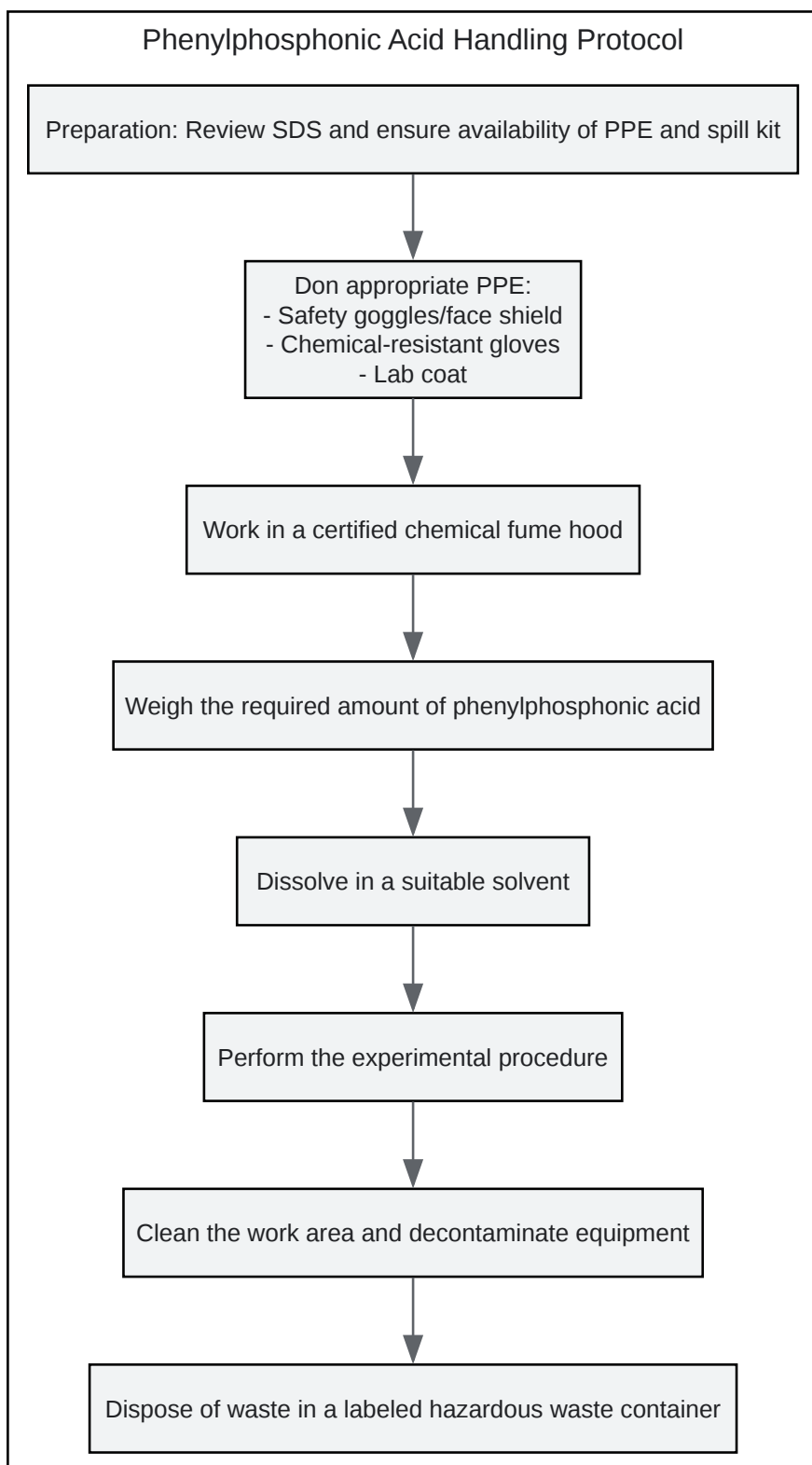
Based on a comprehensive literature search, there is no readily available information on specific biological signaling pathways involving phenylphosphonic acid. Its primary hazards are related to its corrosive and irritant properties upon direct contact.

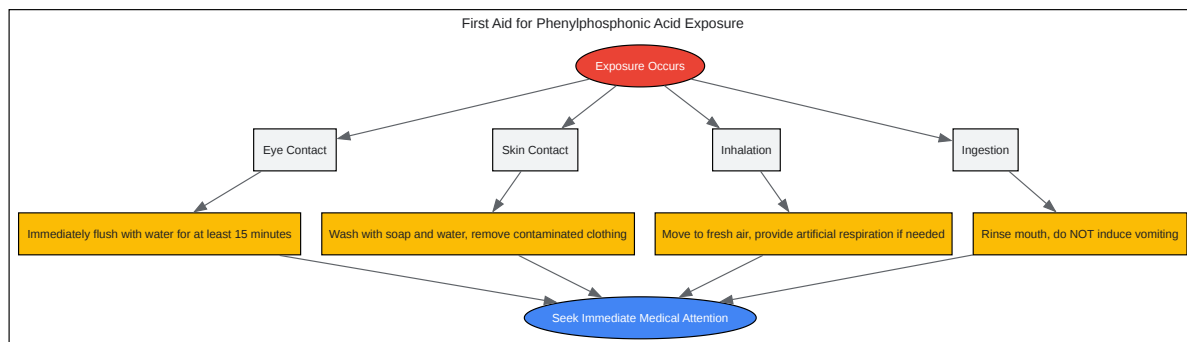
Disposal Considerations

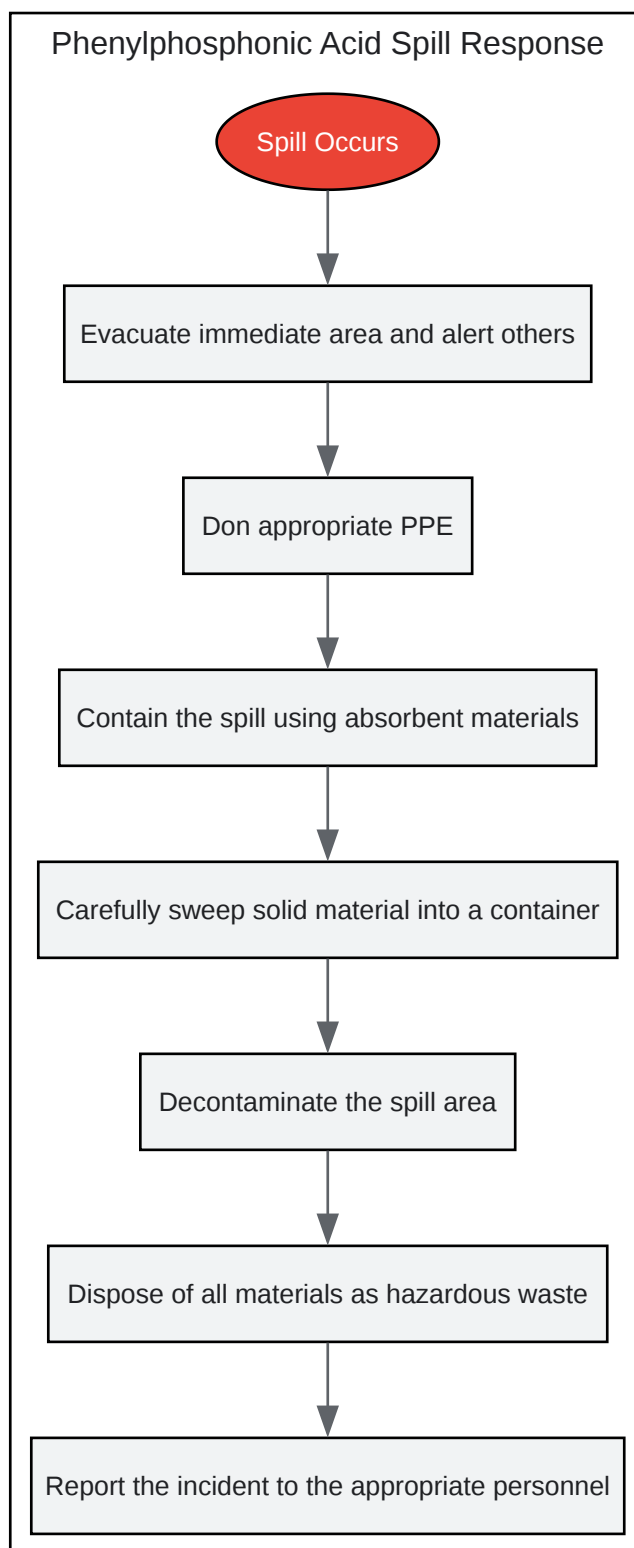
Phenylphosphonic acid waste is considered hazardous waste and must be disposed of accordingly.[4] Do not dispose of it through standard laboratory drains or general waste systems.[4] Collect waste in a dedicated, properly labeled, and sealed container.[4] Disposal must be conducted through an approved and licensed hazardous waste disposal company.[4]

Visualization of Workflows

The following diagrams illustrate key safety and handling workflows.







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